Application Note: Crystallization & Isolation Protocols for 2-Methoxy-5-[(propylamino)methyl]phenol

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Compound of Interest

Compound Name:	*2-Methoxy-5-[(propylamino)methyl]phenol*
CAS No.:	*51728-06-4*
Cat. No.:	*B3269806*

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Abstract

The isolation of **2-Methoxy-5-[(propylamino)methyl]phenol** presents a classic "Zwitterionic Challenge." The molecule possesses both a basic secondary amine (

) and an acidic phenolic moiety (

). In its free base form, the compound exhibits high conformational flexibility and strong intermolecular hydrogen bonding, frequently resulting in viscous oils or amorphous solids. This guide details two robust protocols: anhydrous hydrohalic salt formation (for high yield/storage) and isoelectric pH swing crystallization (for thermodynamic free-base purity).

Part 1: Physicochemical Analysis & Solubility Mapping

Before attempting crystallization, the solute-solvent interactions must be understood. The target molecule behaves as a lipophilic amine in high pH and a hydrophilic cation in low pH.

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Table 1: Solubility Profile (Free Base vs. HCl Salt)

Data represents saturation limits at 25°C.

Solvent System	Free Base Solubility	HCl Salt Solubility	Interaction Mechanism
Water (pH 7)	Low (< 5 mg/mL)	High (> 100 mg/mL)	Hydrophobic effect vs. Ionic solvation
Methanol / Ethanol	High (Miscible)	High (Soluble)	H-bonding / Polarity match
Isopropanol (IPA)	High	Moderate (Ideal)	Temperature-dependent solubility
Ethyl Acetate	High	Low	Good anti-solvent for salt
MTBE / Heptane	Low	Insoluble	Strong anti-solvent (Precipitant)
Dichloromethane	High	Low	Useful for extraction, not crystallization

Mechanistic Insight: The "Oiling Out" Phenomenon

This compound often separates as a second liquid phase (oil) rather than a crystal. This occurs when the Liquid-Liquid Phase Separation (LLPS) boundary is crossed before the Metastable Limit (MSZW).

- Cause: High supersaturation in a solvent where the melting point is depressed by impurities.
- Solution: Operate at higher temperatures with slower cooling, or use the Salt Formation method to elevate the melting point significantly.

Part 2: Protocol A - Anhydrous Hydrochloride Salt Formation (Recommended)

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This is the most reliable method for initial isolation. Converting the amine to its hydrochloride salt disrupts the internal hydrogen bonding network and raises the lattice energy, promoting rapid crystallization.

Reagents

- Substrate: Crude **2-Methoxy-5-[(propylamino)methyl]phenol** oil.
- Solvent: Anhydrous Isopropanol (IPA).
- Acid Source: 5–6 N HCl in Isopropanol (Anhydrous). Avoid aqueous HCl to prevent hydrate formation.
- Anti-Solvent: Methyl tert-butyl ether (MTBE) or Heptane.

Step-by-Step Protocol

- Dissolution: Dissolve the crude oil in 5 volumes of anhydrous IPA at 40°C. Ensure the solution is homogeneous.
  - Checkpoint: If particulates remain, filter through a 0.45 µm PTFE membrane.
- Acid Addition (The Critical Step): While stirring at 300 RPM, slowly add 1.1 equivalents of HCl/IPA solution dropwise.
  - Observation: A mild exotherm will occur. Maintain temperature between 35–45°C to prevent premature precipitation of amorphous solids.
- Nucleation: Seed the solution with <1% wt pure crystal seeds (if available). If not, scratch the vessel wall with a glass rod.
  - Why: This bypasses the primary nucleation energy barrier.
- Anti-Solvent Dosing: Slowly add MTBE (ratio 1:1 to IPA) over 60 minutes.
  - Rate: 0.5 mL/min. Rapid addition causes oiling.
- Cooling Ramp: Cool the slurry from 40°C to 0°C at a rate of 5°C/hour.

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- Hold: Hold at 0°C for 2 hours to maximize yield.

- Isolation: Filter the white crystalline solid under vacuum (N2 blanket recommended). Wash with cold MTBE/IPA (9:1). Dry at 45°C under vacuum.

Visualization: Salt Crystallization Workflow

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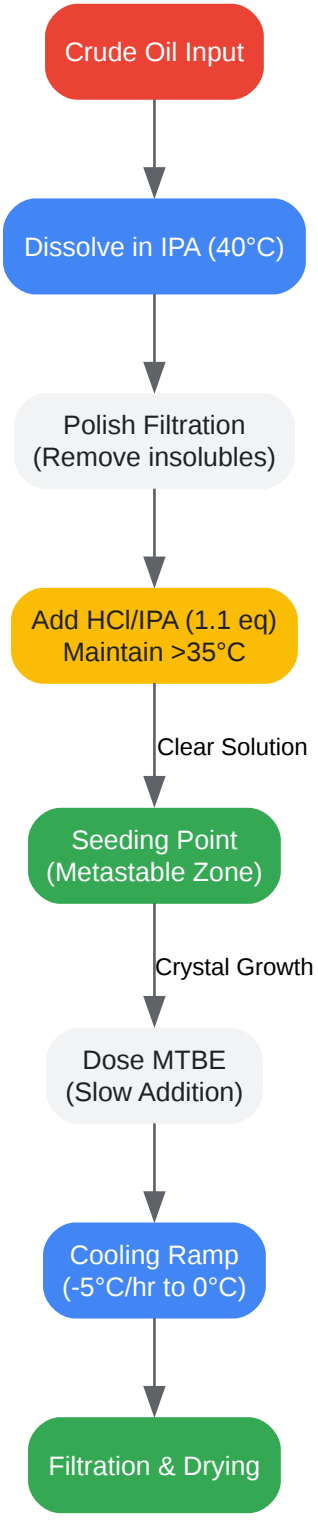

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Figure 1: Workflow for the controlled crystallization of the hydrochloride salt, emphasizing temperature control to prevent oiling out.

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Part 3: Protocol B - Isoelectric Point (pI) Crystallization

This method is used when the free base is required (e.g., for biological assays or further coupling). It relies on the low solubility of the zwitterion at its isoelectric point.

Theoretical Basis

The molecule has a pKa1 (phenol) ~9.8 and pKa2 (amine) ~10.2.

- pH < 8: Cationic (Soluble).[1]
- pH > 11: Anionic (Phenolate form, Soluble).
- pH 9.8–10.2: Neutral/Zwitterionic (Least Soluble).

Step-by-Step Protocol

- Preparation: Dissolve the crude material (or HCl salt) in Water/Methanol (8:2).
- Acidification: Adjust pH to ~2.0 using 1M HCl to ensure complete dissolution.
- Neutralization (The Swing): Slowly titrate with 1M NaOH or Ammonium Hydroxide.
  - Critical Zone: As pH approaches 9.0, slow the addition.
- Crystallization: Turbidity should appear around pH 9.5. Stop base addition. Stir for 30 minutes.
- Final Adjustment: Fine-tune pH to exactly 10.0 ± 0.1.
- Aging: Cool to 4°C and stir for 4 hours. The free base should crystallize as a beige/white solid.

Part 4: Process Decision Logic

Use the following logic tree to determine the appropriate isolation path based on your purity and stability requirements.

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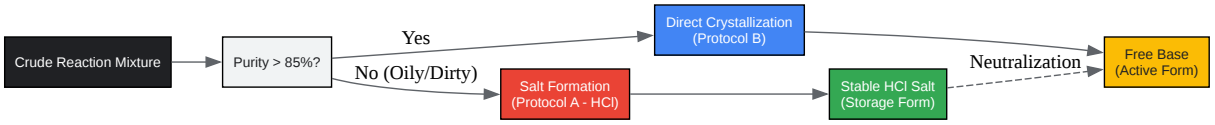

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Figure 2: Decision logic for selecting between Salt Formation (for purification) and Direct Crystallization (for final form).

Part 5: References & Validation

Validation of Method

- Purity Check: HPLC (C18 column, Phosphate buffer pH 7.0 / Acetonitrile gradient).
- Identity: 1H-NMR in DMSO-d6. Look for the diagnostic triplet of the propyl group and the singlet of the methoxy.
- Solid State: XRPD (X-Ray Powder Diffraction) to confirm crystallinity vs. amorphous solid.

References

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